

# comparative study of sodium mannuronate from different algal sources

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## Compound of Interest

Compound Name: Sodium mannuronate

CAS No.: 921-56-2

Cat. No.: B1458359

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## Sources

- [1. alzdiscovery.org](http://1. alzdiscovery.org) [alzdiscovery.org]
- [2. researchgate.net](http://2. researchgate.net) [researchgate.net]
- [3. Sodium oligomannate - Wikipedia](http://3. Sodium oligomannate - Wikipedia) [en.wikipedia.org]
- [4. alzforum.org](http://4. alzforum.org) [alzforum.org]
- [5. researchgate.net](http://5. researchgate.net) [researchgate.net]
- [6. Cascading One-Pot Synthesis of Biodegradable Uronic Acid-Based Surfactants from Oligoalginates, Semi-Refined Alginates, and Crude Brown Seaweeds - PMC](http://6. Cascading One-Pot Synthesis of Biodegradable Uronic Acid-Based Surfactants from Oligoalginates, Semi-Refined Alginates, and Crude Brown Seaweeds - PMC) [pmc.ncbi.nlm.nih.gov]
- [7. Oligomannate Obtains IND Approval from FDA for International Phase III Clinical Study in US----Chinese Academy of Sciences](http://7. Oligomannate Obtains IND Approval from FDA for International Phase III Clinical Study in US----Chinese Academy of Sciences) [english.cas.cn]
- [8. researchgate.net](http://8. researchgate.net) [researchgate.net]
- [9. researchgate.net](http://9. researchgate.net) [researchgate.net]

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